

Dregeoside Da1 (CAS No. 98665-65-7): A Technical Overview for Researchers

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Compound of Interest

Compound Name: Dregeoside Da1

Cat. No.: B1157986

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dregeoside Da1, a steroidal glycoside with the CAS number 98665-65-7, is a natural compound isolated from *Dregea volubilis* (L.f.) Benth. ex Hook.f., a plant traditionally used in Ayurvedic medicine for various ailments.[1][2] This technical guide provides a comprehensive overview of the available scientific data on **Dregeoside Da1**, with a focus on its physicochemical properties and potential therapeutic applications. While direct experimental data on the bioactivity of purified **Dregeoside Da1** is limited in publicly accessible literature, this document consolidates existing knowledge and outlines relevant experimental methodologies for future research.

Physicochemical Properties

A clear understanding of the physicochemical properties of **Dregeoside Da1** is fundamental for its handling, formulation, and interpretation in biological assays. The available data is summarized in the table below.

Property	Value	Source
CAS Number	98665-65-7	N/A
Molecular Formula	C ₄₂ H ₇₀ O ₁₅	N/A
Molecular Weight	815.00 g/mol	N/A
Appearance	Solid	N/A
IUPAC Name	5-[[5-([5-[(3,5-dihydroxy-4-methoxy-6-methyloxan-2-yl)oxy]-4-methoxy-6-methyloxan-2-yl)oxy]-4-methoxy-6-methyloxan-2-yl]oxy]-14-(1-hydroxyethyl)-2,15-dimethyltetracyclo[8.7.0.0 ² , ⁷ .0 ¹ _{1,15}]heptadec-7-ene-11,16,17-triol	

Table 1: Physicochemical Properties of **Dregeoside Da1**

Biological Activity and Therapeutic Potential

Extracts from *Dregea volubilis* have demonstrated anti-inflammatory properties, suggesting a potential therapeutic role for its constituent compounds, including **Dregeoside Da1**.^{[1][2][3][4][5]}

Anti-inflammatory Activity of *Dregea volubilis* Extracts

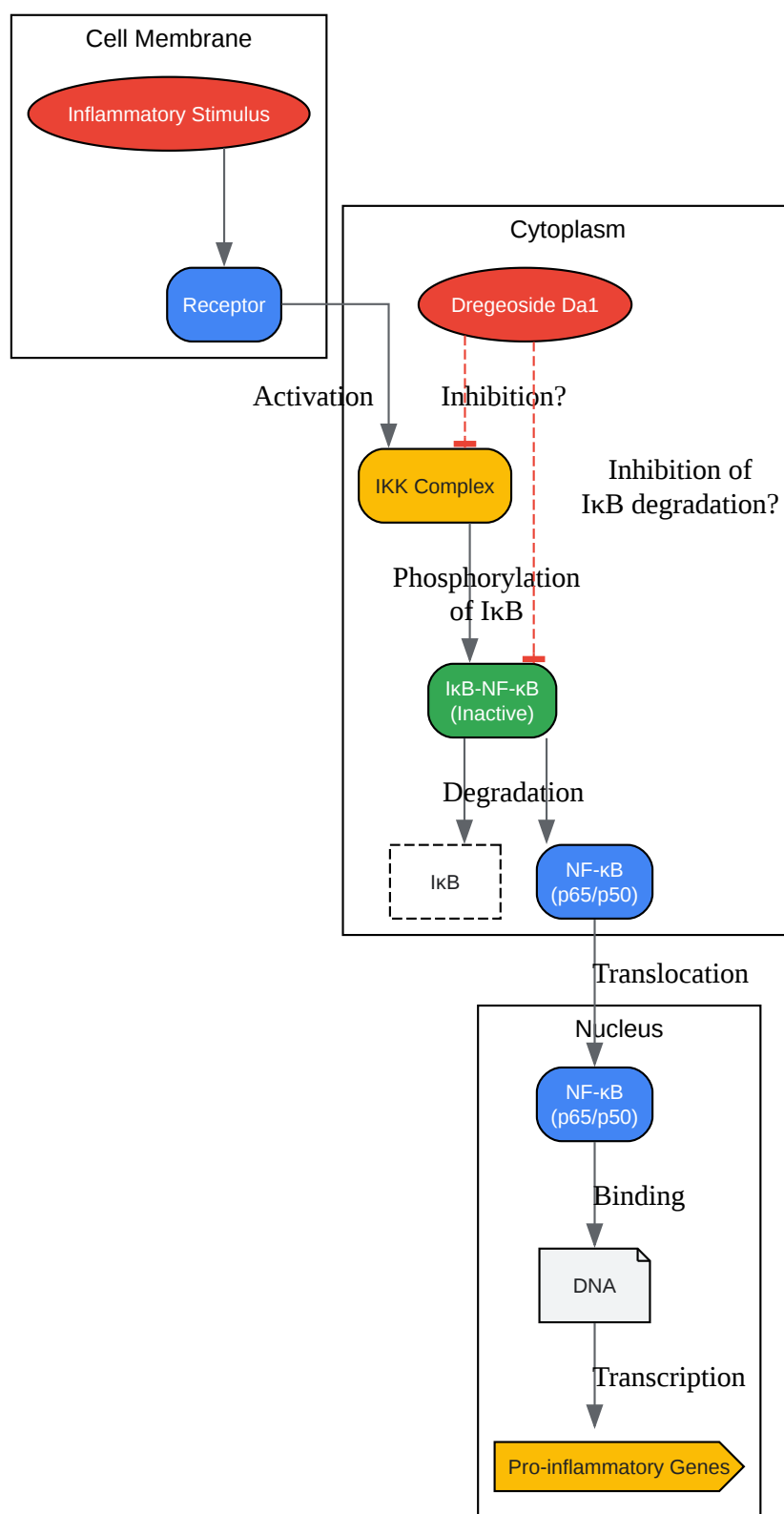
Studies on the methanolic extract of *Dregea volubilis* leaves have shown significant anti-inflammatory effects. In a carrageenan-induced paw edema model in rats, the extract at doses of 100, 200, and 400 mg/kg body weight demonstrated a significant reduction in inflammation.^[5] Furthermore, the extract was found to inhibit the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated murine peritoneal macrophages, with the chloroform fraction exhibiting the most potent activity.^{[2][5]} These findings suggest that compounds within the extract, potentially including **Dregeoside Da1**, may interfere with inflammatory signaling pathways.

While specific data on **Dregeoside Da1** is not available, the known anti-inflammatory effects of the plant extract warrant further investigation into the purified compound's ability to modulate key inflammatory mediators.

Postulated Signaling Pathway Involvement: The NF- κ B Pathway

Given the inhibition of NO production by *Dregea volubilis* extracts, it is plausible that **Dregeoside Da1** may exert its anti-inflammatory effects through the modulation of the Nuclear Factor-kappa B (NF- κ B) signaling pathway. NF- κ B is a critical transcription factor that regulates the expression of numerous pro-inflammatory genes, including those for cytokines like TNF- α , IL-6, and IL-1 β , as well as the enzyme inducible nitric oxide synthase (iNOS).

A proposed mechanism of action for **Dregeoside Da1** could involve the inhibition of I κ B α degradation, thereby preventing the nuclear translocation of the p65 subunit of NF- κ B and subsequent transcription of pro-inflammatory genes.



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Postulated NF-κB Signaling Inhibition by **Dregeoside Da1**.

Recommended Experimental Protocols

To elucidate the precise mechanism of action and quantify the biological activity of **Dregeoside Da1**, the following experimental protocols are recommended.

In Vitro Anti-inflammatory Assays

a) Measurement of Pro-inflammatory Cytokine Production (TNF- α , IL-6, IL-1 β)

- Cell Line: RAW 264.7 murine macrophages or human THP-1 monocytes (differentiated into macrophages).
- Stimulus: Lipopolysaccharide (LPS; 1 μ g/mL).
- Treatment: Pre-incubate cells with varying concentrations of **Dregeoside Da1** for 1 hour before LPS stimulation.
- Assay: After 24 hours of stimulation, collect the cell culture supernatant and measure the concentration of TNF- α , IL-6, and IL-1 β using commercially available Enzyme-Linked Immunosorbent Assay (ELISA) kits.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Data Analysis: Calculate the IC₅₀ value for the inhibition of each cytokine.

b) Nitric Oxide (NO) Production Assay

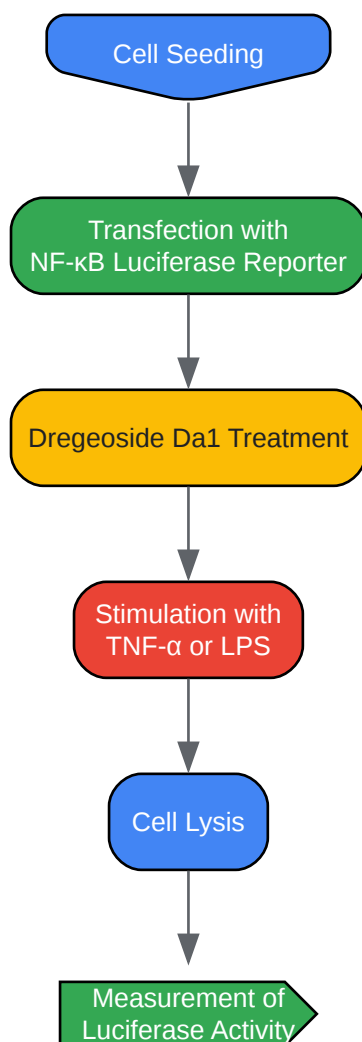
- Cell Line and Stimulation: As described above.
- Assay: Measure the accumulation of nitrite (a stable metabolite of NO) in the culture supernatant using the Griess reagent.
- Data Analysis: Determine the IC₅₀ value for the inhibition of NO production.

NF- κ B Signaling Pathway Investigation

a) NF- κ B Luciferase Reporter Assay

- Cell Line: HEK293T or a similar cell line stably transfected with an NF- κ B-responsive luciferase reporter construct.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Stimulus: TNF- α (10 ng/mL) or LPS (1 μ g/mL).
- Treatment: Pre-treat cells with **Dregeoside Da1** for 1 hour prior to stimulation.
- Assay: After 6-8 hours of stimulation, lyse the cells and measure luciferase activity using a luminometer.
- Data Analysis: Quantify the inhibition of TNF- α or LPS-induced NF- κ B transcriptional activity.



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Workflow for NF- κ B Luciferase Reporter Assay.

b) Western Blot Analysis for NF- κ B Pathway Proteins

- Cell Line and Treatment: As described for the in vitro anti-inflammatory assays.
- Protocol:
 - After treatment and stimulation, prepare cytoplasmic and nuclear protein extracts.
 - Separate proteins by SDS-PAGE and transfer to a PVDF membrane.
 - Probe the membranes with primary antibodies against p65, phospho-I κ B α , and I κ B α . Use β -actin and Lamin B1 as loading controls for cytoplasmic and nuclear fractions, respectively.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
 - Incubate with HRP-conjugated secondary antibodies and detect using an enhanced chemiluminescence (ECL) system.
- Data Analysis: Quantify the band intensities to determine the effect of **Dregeoside Da1** on the nuclear translocation of p65 and the phosphorylation and degradation of I κ B α .

Conclusion

Dregeoside Da1 is a natural product with potential for further investigation as an anti-inflammatory agent. While current research on the purified compound is sparse, the demonstrated bioactivity of extracts from its source plant, *Dregea volubilis*, provides a strong rationale for in-depth studies. The experimental protocols outlined in this guide offer a clear path for researchers to elucidate the specific biological activities and mechanisms of action of **Dregeoside Da1**, particularly its potential role in modulating the NF- κ B signaling pathway. Such research is crucial for unlocking the therapeutic potential of this promising natural compound.

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